

Solubility of ethylene glycol diacetate in organic solvents

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Compound of Interest

Compound Name: Ethylene glycol diacetate

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An In-depth Technical Guide to the Solubility of **Ethylene Glycol Diacetate** in Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **ethylene glycol diacetate** (EGDA) in a variety of organic solvents. The information is intended for researchers, scientists, and professionals in drug development and other fields where EGDA is used as a solvent, plasticizer, or intermediate. This document compiles available quantitative and qualitative solubility data, details experimental protocols for solubility determination, and presents a visual representation of the factors influencing solubility.

Introduction to Ethylene Glycol Diacetate

Ethylene glycol diacetate (CAS No. 111-55-7), also known as ethylene diacetate or glycol diacetate, is a colorless liquid with a mild, fruity odor.^{[1][2]} It is the diester of ethylene glycol and acetic acid. Due to its excellent solvency power, low volatility, and biodegradability, EGDA is widely used in coatings, inks, adhesives, and cleaning formulations.^{[2][3]} A thorough understanding of its solubility in various organic solvents is crucial for its effective application in diverse chemical formulations.

Solubility Data

The solubility of a substance is dependent on the chemical nature of both the solute (EGDA) and the solvent, as well as on temperature and pressure. **Ethylene glycol diacetate**, being an ester with two acetate groups, exhibits a degree of polarity that influences its solubility characteristics.^[1]

Quantitative Solubility Data

Quantitative data on the solubility of **ethylene glycol diacetate** in organic solvents is not extensively available in publicly accessible literature. However, its solubility in water has been reported. The following table summarizes the available quantitative solubility data.

Solvent	Temperature (°C)	Solubility	Reference
Water	20	160 g/L	[4][5]
Water	20	16.4 wt%	[4]

Qualitative Solubility Information

While specific quantitative data is limited, several sources describe the miscibility or solubility of **ethylene glycol diacetate** in a range of organic solvents. "Miscible" implies that the two substances are soluble in each other in all proportions.

- Alcohols: **Ethylene glycol diacetate** is reported to be miscible with alcohols.[1][6]
- Ethers: It is described as being miscible with ether.[7]
- Ketones: EGDA is soluble in acetone.[7][8]
- Aromatic Hydrocarbons: It is miscible with benzene.[3][5]
- Oils: **Ethylene glycol diacetate** is miscible with oils.[6]
- Propylene Glycol: It is reported to be poorly soluble in propylene glycol.[6]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of **ethylene glycol diacetate** in an organic solvent. This method is based on the principle of preparing a saturated solution at a specific temperature and then determining the concentration of the solute.

Materials and Equipment

- **Ethylene glycol diacetate** (high purity)
- Organic solvent of interest (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Temperature-controlled water bath or incubator
- Vials or flasks with secure caps
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent and solute)
- Volumetric flasks and pipettes
- Gas chromatograph (GC) or other suitable analytical instrument for concentration measurement

Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **ethylene glycol diacetate** to a known volume or mass of the organic solvent in a sealed vial. The excess solute is necessary to ensure that a saturated solution is formed.
 - Place the vial in a temperature-controlled bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Equilibration and Sampling:
 - After the stirring period, turn off the stirrer and allow the undissolved solute to settle for several hours while maintaining the constant temperature.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed syringe to avoid precipitation of the solute.

- Immediately filter the sample through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microparticles.
- Concentration Analysis:
 - Determine the mass of the collected filtrate.
 - Dilute the filtrate with a known volume of the same organic solvent to a concentration that falls within the calibration range of the analytical instrument.
 - Analyze the concentration of **ethylene glycol diacetate** in the diluted sample using a calibrated Gas Chromatograph (GC) or another appropriate analytical method.
- Calculation of Solubility:
 - From the measured concentration and the dilution factor, calculate the concentration of **ethylene glycol diacetate** in the original saturated solution.
 - Express the solubility in desired units, such as grams per 100 mL of solvent (g/100mL) or weight percentage (wt%).

Factors Influencing Solubility

The solubility of **ethylene glycol diacetate** is governed by several intermolecular forces and molecular properties. A diagram illustrating these relationships is provided below.

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